

# Essential Safety and Logistical Information for Handling Leachianol G

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## Compound of Interest

Compound Name: Leachianol G

Cat. No.: B13437607

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Disclaimer: This document provides guidance on the safe handling of **Leachianol G** based on its classification as a stilbenoid and general laboratory safety principles. As of the date of this document, a specific Safety Data Sheet (SDS) for **Leachianol G** is not publicly available. Therefore, it is crucial to treat this compound with caution and handle it in a controlled laboratory environment. The information provided here is intended for researchers, scientists, and drug development professionals and should be supplemented by a thorough risk assessment for your specific experimental conditions.

## Compound Information

**Leachianol G** is a stilbenoid, a class of natural polyphenolic compounds.[1][2] Stilbenoids, including the well-known resveratrol, have received significant attention for their various biological activities.[1][2] **Leachianol G** is intended for research use only.[3]

Table 1: Chemical and Physical Properties of **Leachianol G**

Property	Value	Source
Molecular Formula	C28H24O7	<a href="#">[3]</a>
Molecular Weight	472.493 g/mol	<a href="#">[3]</a>
CAS Number	164204-62-0	<a href="#">[3]</a>
Appearance	Not specified (likely a solid)	-
Solubility	DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	<a href="#">[1]</a>
Storage	-20°C	<a href="#">[3]</a>

## Personal Protective Equipment (PPE)

Given the absence of specific toxicity data for **Leachianol G**, a cautious approach to personal protection is warranted. The following PPE is mandatory when handling **Leachianol G** to minimize exposure.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Recommended Personal Protective Equipment for Handling **Leachianol G**

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles	Essential to protect against splashes of solvents containing Leachianol G and accidental contact with the powder form.[5][7]
Hand Protection	Nitrile gloves	Should be worn at all times when handling the compound or its solutions. Check for compatibility with the solvent being used. Discard gloves immediately if contaminated.
Body Protection	Laboratory coat	A buttoned lab coat should be worn to protect skin and clothing from contamination.[5][6]
Respiratory Protection	Not generally required for small quantities handled in a well-ventilated area or chemical fume hood.	If there is a risk of aerosolization or handling larger quantities, a risk assessment should be performed to determine if a respirator is necessary.
Foot Protection	Closed-toe shoes	Must be worn in the laboratory at all times to protect against spills and falling objects.[4]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Leachianol G** in a laboratory setting.

- Preparation and Planning:

- Review this safety guidance and any available information on related stilbenoid compounds.
- Ensure all necessary PPE is available and in good condition.
- Prepare your workspace in a designated area, preferably within a chemical fume hood, especially when handling the solid compound or preparing solutions.
- Have a chemical spill kit readily accessible.
- Handling the Compound:
  - Wear the appropriate PPE as outlined in Table 2.
  - When weighing the solid compound, do so in a fume hood to avoid inhalation of any fine particles.
  - When preparing solutions, add the solvent to the solid slowly to avoid splashing. **Leachianol G** is soluble in solvents such as DMSO, chloroform, and acetone.[\[1\]](#)
  - Clearly label all containers with the compound name, concentration, solvent, and date of preparation.
- Experimental Use:
  - Conduct all experimental procedures involving **Leachianol G** in a well-ventilated area or a chemical fume hood.
  - Avoid direct contact with skin, eyes, and clothing.
  - After handling, wash hands thoroughly with soap and water.

## Disposal Plan

Proper disposal of **Leachianol G** and associated waste is crucial to prevent environmental contamination and ensure laboratory safety.

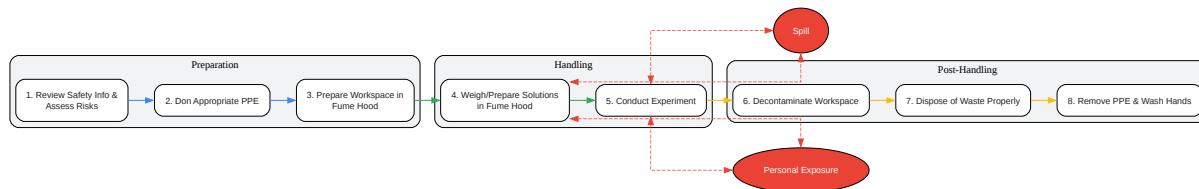
- Chemical Waste:

- All solutions and solid waste containing **Leachianol G** should be disposed of as chemical waste in accordance with your institution's and local regulations.
- Collect waste in a clearly labeled, sealed container. The label should include the name of the compound and the solvents used.
- Do not pour **Leachianol G** solutions down the drain.
- Contaminated Materials:
  - All disposable items that have come into contact with **Leachianol G**, such as gloves, pipette tips, and paper towels, should be disposed of in a designated chemical waste container.

## Emergency Procedures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[9]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for chemical waste disposal. Ventilate the area and clean the spill site thoroughly. For larger spills, evacuate the area and contact your institution's environmental health and safety department.

Diagram 1: Workflow for Safe Handling of **Leachianol G**



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Leachianol G**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Leachianol G]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13437607#personal-protective-equipment-for-handling-leachianol-g]

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